

# Application Note: Determination of Diethyl Phthalate in Food Contact Materials

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Compound of Interest		
Compound Name:	Diethyl phthalate-d10	
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#### **Abstract**

This application note provides a detailed protocol for the determination of Diethyl phthalate (DEP), a common plasticizer, in food contact materials (FCMs). The methodology is primarily based on solvent extraction followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and widely used technique for the quantification of phthalates. [1][2][3] This document is intended for researchers, scientists, and quality control professionals working in the fields of food safety, analytical chemistry, and materials science.

#### Introduction

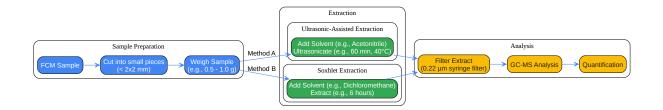
Phthalates are a class of chemical compounds commonly used as plasticizers to enhance the flexibility, durability, and transparency of plastics, particularly polyvinyl chloride (PVC).[4][5] Diethyl phthalate (DEP) is one such phthalate that can be found in a variety of consumer products, including food packaging materials.[6] Due to their potential to migrate from packaging into foodstuffs, there are concerns about their impact on human health, as some phthalates are considered endocrine disruptors.[4][7][8]

Regulatory bodies such as the European Food Safety Authority (EFSA) and the U.S. Food and Drug Administration (FDA) have established regulations and are continuously monitoring the safety of phthalates in FCMs.[8][9] For instance, the European Union's Regulation (EU) No 10/2011 sets specific migration limits (SMLs) for certain phthalates to minimize consumer exposure.[5][8][10] Therefore, accurate and reliable analytical methods are crucial for ensuring that FCMs comply with these regulations and to safeguard public health.



This application note details two common extraction methods—ultrasonic-assisted solvent extraction and Soxhlet extraction—followed by a standardized GC-MS protocol for the identification and quantification of DEP.

### **Experimental Workflow**



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Caption: Experimental workflow for DEP determination in FCMs.

## Experimental Protocols Materials and Reagents

- Solvents: Acetonitrile (HPLC grade), Dichloromethane (GC grade), Tetrahydrofuran (THF, HPLC grade), n-Hexane (GC grade), Cyclohexane (GC grade), Methanol (HPLC grade). All solvents should be checked for phthalate contamination prior to use.
- Standards: Certified reference standard of Diethyl phthalate (DEP) (e.g., 1000  $\mu g/mL$  in methanol).
- Internal Standard (IS): A suitable internal standard, such as Benzyl Benzoate or a deuterated phthalate standard (e.g., DBP-d4), is recommended for improved accuracy.



- · Apparatus:
  - Analytical balance (± 0.1 mg)
  - Ultrasonic bath
  - Soxhlet extraction apparatus
  - Rotary evaporator
  - Glass vials with PTFE-lined caps
  - Syringe filters (0.22 μm, PTFE)
  - Gas Chromatograph with a Mass Spectrometric detector (GC-MS)

#### **Sample Preparation**

- Cut the food contact material sample into small pieces (e.g., approximately 2x2 mm) to increase the surface area for extraction.
- Accurately weigh about 0.5 to 1.0 g of the prepared sample into a glass extraction vessel.

## **Extraction Method A: Ultrasonic-Assisted Solvent Extraction**

This method is rapid and uses less solvent compared to traditional techniques.[4][11]

- Add a known volume of a suitable extraction solvent (e.g., 10 mL of acetonitrile) to the sample in the glass vial.[12]
- Place the vial in an ultrasonic bath and sonicate for a specified period, for instance, 60 minutes at 40°C.[12]
- After extraction, allow the solution to cool to room temperature.
- Filter the extract through a 0.22 μm PTFE syringe filter into a clean GC vial.



 If necessary, add the internal standard and dilute the sample to a suitable concentration for GC-MS analysis.

#### **Extraction Method B: Soxhlet Extraction**

Soxhlet extraction is a classical and exhaustive extraction method.[4]

- Place the weighed sample in a cellulose thimble and insert it into the Soxhlet extractor.
- Add a suitable solvent, such as dichloromethane (approximately 150 mL for a 1 g sample), to the round-bottom flask.[13]
- Assemble the Soxhlet apparatus and extract for approximately 6 hours.[13]
- After extraction, concentrate the extract using a rotary evaporator.
- Re-dissolve the residue in a known volume of a suitable solvent (e.g., cyclohexane or hexane) for GC-MS analysis.
- Filter the final solution through a 0.22 μm PTFE syringe filter into a GC vial.

#### **GC-MS Analysis**

The following are typical GC-MS conditions for the analysis of DEP. The parameters may need to be optimized for the specific instrument and column used.



Parameter	Value	
Gas Chromatograph	Agilent 7890A or equivalent	
Mass Spectrometer	Agilent 5975C or equivalent	
Column	HP-5MS (30 m x 0.25 mm, 0.25 μm) or equivalent	
Carrier Gas	Helium, constant flow at 1.0 mL/min	
Inlet Temperature	280°C	
Injection Volume	1 μL	
Injection Mode	Splitless or Split (e.g., 20:1)	
Oven Program	Initial temperature 50°C, hold for 1 min, ramp at 20°C/min to 310°C, hold for 5 min.[14]	
MS Source Temp.	230°C	
MS Quad Temp.	150°C	
Acquisition Mode	Scan (m/z 40-350) and/or Selected Ion Monitoring (SIM)	
SIM Ions for DEP	149 (quantifier), 177, 222 (qualifiers)	

#### **Data Presentation**

The following table summarizes typical quantitative data for the determination of DEP in food contact materials using GC-MS.



Parameter	Typical Value Range	Reference
Specific Migration Limit (SML)	0.3 mg/kg (for DBP, a related phthalate)	Commission Regulation (EU) No 10/2011[10] (Note: DEP is not explicitly listed with an SML in the publicly available consolidated versions, but DBP is a good reference point for similar phthalates).
Limit of Detection (LOD)	0.09 μg/mL - 3.46 μg/mL	[6][15]
Limit of Quantification (LOQ)	0.27 μg/mL	[6]
Recovery	76 - 100%	[4][15]
Linearity (R²)	> 0.99	[16]
Relative Standard Deviation (RSD)	< 10%	[16]

## Signaling Pathways and Logical Relationships

The determination of DEP in FCMs does not involve biological signaling pathways. The logical relationship of the analytical process is a linear progression from sample collection to final quantification, as depicted in the experimental workflow diagram.

#### Conclusion

The methods described in this application note provide a reliable framework for the determination of Diethyl phthalate in various food contact materials. Both ultrasonic-assisted and Soxhlet extraction methods are effective, with the choice depending on the required throughput and available resources. The subsequent GC-MS analysis offers high sensitivity and selectivity for accurate quantification of DEP. Adherence to these protocols will enable laboratories to effectively monitor the levels of this plasticizer in FCMs, ensuring compliance with regulatory standards and contributing to consumer safety.



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